

Qingyangshengenin Reference Standard: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: Qingyangshengenin

Cat. No.: B049804

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For scientists engaged in drug discovery and development, particularly those investigating the therapeutic potential of natural products, the purity and characterization of reference standards are paramount. **Qingyangshengenin**, a C21 steroidal glycoside isolated from the medicinal plant *Cynanchum otophyllum*, has garnered interest for its biological activities, including potential cytotoxic effects on cancer cell lines. This guide provides a comprehensive overview of the characterization of the **Qingyangshengenin** reference standard, compares it with other commercially available C21 steroidal glycosides, and outlines its availability for research purposes.

Characterization of Qingyangshengenin

Qingyangshengenin is a significant bioactive constituent of *Cynanchum otophyllum* and serves as a key reference standard for the quality control of this medicinal herb.^[1] Its proper identification and characterization are crucial for accurate experimental results.

Physicochemical Properties

A summary of the key physicochemical properties of **Qingyangshengenin** is presented in Table 1.

Property	Value	Source
Chemical Formula	C ₂₈ H ₃₆ O ₈	PubChem
Molecular Weight	500.6 g/mol	PubChem
CAS Number	84745-94-8	PubChem
Appearance	White powder	Shanghai Tauto Biotech
Purity (typical)	≥98% (HPLC)	Multiple Suppliers
Solubility	Soluble in DMSO	DC Chemicals
Storage	2-8°C, protected from light	Orioner Hightech

Table 1. Physicochemical Properties of **Qingyangshengenin**. This table summarizes the fundamental physicochemical properties of the **Qingyangshengenin** reference standard based on information from various chemical suppliers and databases.

Analytical Characterization

The structural elucidation and purity assessment of the **Qingyangshengenin** reference standard are typically performed using a combination of chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary method for determining the purity of the **Qingyangshengenin** reference standard. A typical purity level offered by suppliers is ≥98%.

Experimental Protocol: A reversed-phase HPLC (RP-HPLC) method is commonly employed for the analysis of C21 steroidal glycosides. While specific parameters for **Qingyangshengenin** are not readily available in public literature, a general method can be outlined based on the analysis of similar compounds from *Cynanchum* species.

- Column: C18 column (e.g., 4.6 x 250 mm, 5 μm).
- Mobile Phase: A gradient elution with acetonitrile and water (often with a modifier like formic acid or acetic acid to improve peak shape).

- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength of approximately 220 nm.
- Injection Volume: 10-20 μ L.
- Column Temperature: 25-30°C.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural confirmation of **Qingyangshengenin**. Both ^1H NMR and ^{13}C NMR spectra are used to elucidate the complex steroidal backbone and the attached glycosidic moieties. A ^1H NMR spectrum for **Qingyangshengenin** is available from some suppliers, which can be used for identity confirmation.

Mass Spectrometry (MS)

Mass spectrometry provides information on the molecular weight and fragmentation pattern of **Qingyangshengenin**, further confirming its structure. Electrospray ionization (ESI) is a common technique for the analysis of C21 steroidal glycosides.

Experimental Protocol (General for C21 Steroidal Glycosides):

- Ionization Mode: Electrospray Ionization (ESI), positive or negative ion mode.
- Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Ion Trap.
- Fragmentation: Collision-Induced Dissociation (CID) for MS/MS analysis to aid in structural elucidation.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the **Qingyangshengenin** molecule. Characteristic absorption bands for hydroxyl (-OH), carbonyl (C=O), and C-O ether linkages would be expected.

Availability

The **Qingyangshengenin** reference standard is available from several specialized chemical suppliers. The purity is generally high, as determined by HPLC.

Supplier	Purity	Quantity
DC Chemicals	>98%	Inquire
Real-Gene Labs	>98%	20mg
Shanghai Tauto Biotech	≥98%	10mg - 1kg
Orioner Hightech	≥98%	20mg
RayBiotech	99.62%	5mg

Table 2. Availability of **Qingyangshengenin** Reference Standard. This table lists some of the suppliers of the **Qingyangshengenin** reference standard, along with the reported purity and available quantities. Researchers should contact the suppliers directly for the most current information and to request a Certificate of Analysis.

Comparison with Alternative Reference Standards

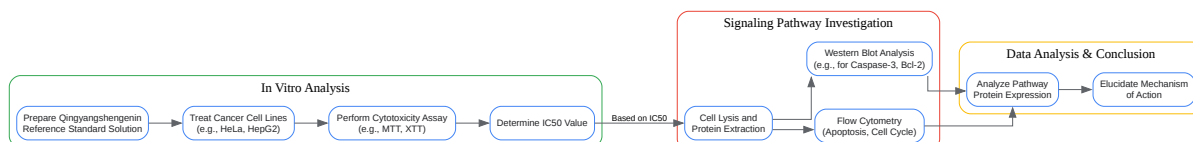
For researchers working with C21 steroidal glycosides, having access to a variety of well-characterized reference standards is beneficial for comparative studies. Other C21 steroidal glycosides from *Cynanchum* species can serve as alternative or complementary reference standards.

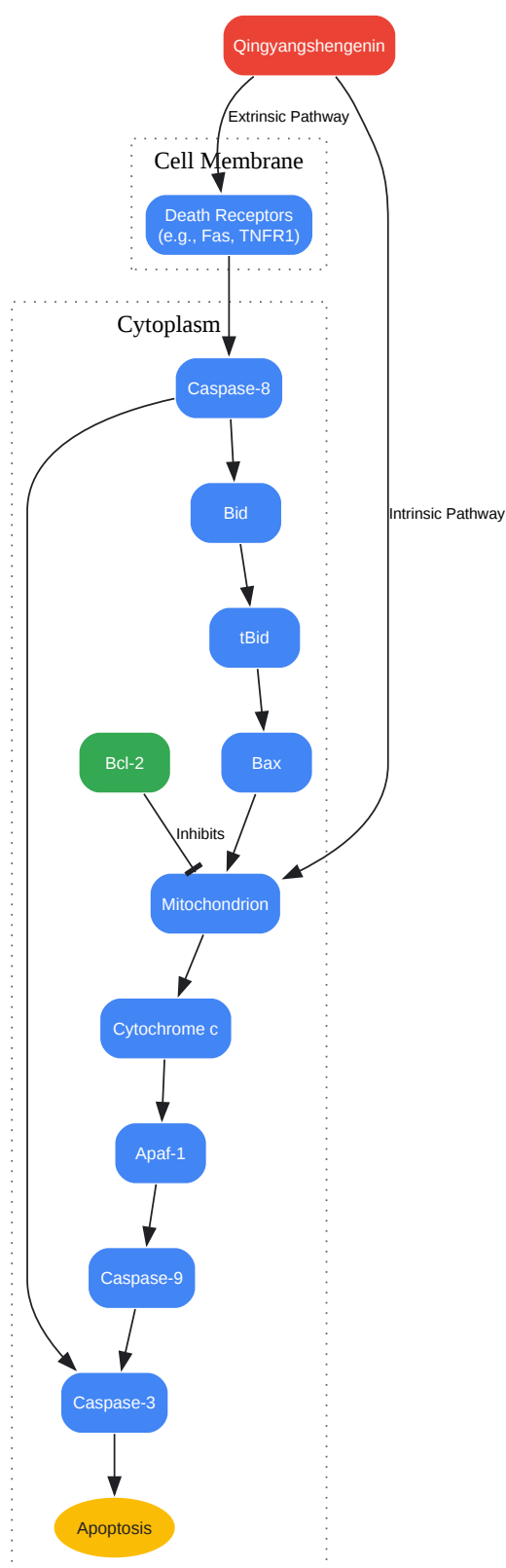
Reference Standard	CAS Number	Molecular Formula	Purity (Typical)	Key Biological Activity
Qingyangshengenin	84745-94-8	C ₂₈ H ₃₆ O ₈	≥98%	Cytotoxic
Caudatin	35906-44-2	C ₂₈ H ₄₂ O ₇	≥98%	Cytotoxic, Anti-inflammatory
Kidjolanin	35906-45-3	C ₂₈ H ₄₂ O ₈	≥98%	Cytotoxic

Table 3. Comparison of Commercially Available C21 Steroidal Glycoside Reference Standards. This table provides a comparison of **Qingyangshengenin** with other related C21 steroidal glycosides that are commercially available as reference standards.

Biological Context and Experimental Workflows

Qingyangshengenin and related C21 steroidal glycosides from *Cynanchum otophyllum* have demonstrated cytotoxic activity against various human cancer cell lines.[2] This suggests that these compounds may interfere with critical signaling pathways involved in cell proliferation, survival, and apoptosis. A generalized experimental workflow for investigating the cytotoxic effects of **Qingyangshengenin** is depicted below.





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Phone: (601) 213-4426

Email: info@benchchem.com